

Technical Guide: Molecular Characterization of 2-Acetamido-4-methoxybutanoic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Acetamido-4-methoxybutanoic acid

CAS No.: 57906-57-7

Cat. No.: B3384849

[Get Quote](#)

Executive Summary

2-Acetamido-4-methoxybutanoic acid (also known as N-Acetyl-O-methylhomoserine) is a non-proteinogenic amino acid derivative. Structurally, it is the N-acetylated form of methoxine (O-methylhomoserine), a compound widely recognized as an isostere of methionine.

In drug development and chemical biology, this compound serves a critical role as an oxidation-resistant surrogate for methionine. Unlike methionine, which is susceptible to oxidation (forming sulfoxides and sulfones) that can alter peptide potency and stability, the ether linkage in the 4-methoxy group provides chemical stability while maintaining similar steric and electronic properties to the thioether of methionine. This guide details its molecular architecture, synthesis pathways, and applications in peptide engineering.

Molecular Architecture

Structural Analysis

The molecule consists of a butanoic acid backbone with two key substitutions:

- Position 2 (Alpha): An acetamido group (), conferring peptide-bond-like character and protecting the amine.
- Position 4 (Gamma): A methoxy group (), replacing the methylthio group () found in methionine.

Stereochemistry: The biologically relevant form is typically the (S)-enantiomer (derived from L-homoserine), analogous to L-methionine.

Chemical Identifiers

Property	Value
IUPAC Name	2-Acetamido-4-methoxybutanoic acid
Common Synonyms	N-Acetyl-O-methylhomoserine; N-Acetylmethoxine
Chemical Formula	
SMILES	<chem>COCCC(NC(C)=O)C(O)=O</chem>
Precursor CAS	4385-91-5 (Free amine: O-Methylhomoserine)

Molecular Weight Calculation

The molecular weight is calculated based on the standard atomic weights of its constituent elements.

Element	Count	Atomic Mass (Da)	Subtotal (Da)
Carbon (C)	7	12.011	84.077
Hydrogen (H)	13	1.008	13.104
Nitrogen (N)	1	14.007	14.007
Oxygen (O)	4	15.999	63.996
Total MW	175.18 g/mol		

- Monoisotopic Mass: 175.0845 Da
- Exact Mass: 175.0845 Da

Synthesis and Production Protocols

Production of **2-Acetamido-4-methoxybutanoic acid** is typically achieved through the functionalization of L-homoserine. Two primary routes exist: a chemical protection strategy and an enzymatic side-reaction pathway.

Chemical Synthesis Pathway

This protocol ensures high enantiomeric purity by starting from chiral L-homoserine.

Step-by-Step Methodology:

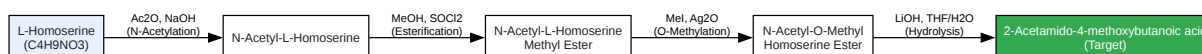
- N-Acetylation: L-Homoserine is treated with acetic anhydride () in a basic aqueous solution (Schotten-Baumann conditions) or pyridine to yield N-Acetyl-L-homoserine.
- Carboxyl Protection: The carboxylic acid is protected as a methyl ester using thionyl chloride in methanol () to prevent side reactions during alkylation.
- O-Methylation: The hydroxyl group at the gamma position is methylated. Common reagents include methyl iodide (

-) with silver oxide (
-) or sodium hydride (
-), though mild conditions are preferred to prevent racemization.
- Ester Hydrolysis: The methyl ester is cleaved using lithium hydroxide (
-) in THF/Water to yield the final free acid.

Enzymatic Pathway (Biosynthetic Note)

In specific methylotrophic bacteria (e.g., *Corynebacterium glutamicum*), O-methylhomoserine is produced as a side product by the enzyme O-acetylhomoserine sulfhydrylase (MetY) in the presence of methanol. While this produces the free amine, subsequent N-acetylation (chemical or enzymatic) yields the target compound. This route is less common for preparative synthesis but relevant for metabolic engineering.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Chemical synthesis pathway from L-Homoserine to **2-Acetamido-4-methoxybutanoic acid**.

Physicochemical Properties & Analytical Data

Key Properties

- Solubility: Soluble in water, methanol, and DMSO. Moderately soluble in ethanol.
 - Acidity (pKa): The carboxylic acid typically has a pKa
- 3.5–4.0.

- Lipophilicity: Less lipophilic than N-acetylmethionine due to the oxygen atom (ether) being more polar than the sulfur atom (thioether).
- Stability: Highly resistant to oxidation by peroxides or atmospheric oxygen, unlike its methionine counterpart.

Analytical Characterization (Expected Signals)

To validate the identity of the synthesized compound, use the following spectral markers:

- ¹H-NMR (DMSO-
d₆, 400 MHz):
 - 1.85 ppm (s, 3H): Acetyl methyl group (CH₃-C(=O)-).
 - 1.9–2.0 ppm (m, 2H): Beta-methylene protons (CH₂-CH₂-).
 - 3.25 ppm (s, 3H): Methoxy methyl group (CH₃-O-).
 - 3.3–3.4 ppm (t, 2H): Gamma-methylene protons adjacent to oxygen (CH₂-O-).
 - 4.2 ppm (m, 1H): Alpha-proton (CH-CH₂-).
 - 8.1 ppm (d, 1H): Amide proton (NH-).
- Mass Spectrometry (ESI-MS):
 - Positive Mode

m/z.

- Negative Mode

m/z.

Applications in Drug Development

Methionine Isostere in Peptidomimetics

The primary utility of **2-Acetamido-4-methoxybutanoic acid** is as a building block for "Methoxinine" peptides.

- Problem: Methionine residues in therapeutic peptides (e.g., radiopharmaceuticals) often oxidize to sulfoxides during storage or radiolabeling, leading to loss of potency.^[1]
- Solution: Substituting Met with O-methylhomoserine (and its N-acetylated derivatives for N-terminal capping) preserves the side-chain length and flexibility while eliminating the oxidation liability.
- Mechanism: The ether oxygen acts as a structural mimic for the sulfur atom but lacks the empty d-orbitals required for oxidation to sulfoxide.

Metabolic Probes

N-acetylated amino acids are often taken up by specific cellular transporters. This compound can serve as a probe to study amino acid transport systems that recognize the methionine motif without being incorporated into proteins via the standard translation machinery (unless specific auxotrophs or engineered tRNA synthetases are used).

References

- Grob, N. M., et al. (2017). "Methoxinine - an alternative stable amino acid substitute for oxidation-sensitive methionine in radiolabelled peptide conjugates." *Journal of Peptide Science*. [Link](#)
- Reis, P. J., et al. (1982). "Inhibitory effects of ethionine, an analogue of methionine, on wool growth."^[2] *Australian Journal of Biological Sciences*. (Context on Methoxinine biological activity). [Link](#)

- Lessmeier, L., & Wendisch, V. F. (2015). "Identification of two mutations increasing the methanol tolerance of *Corynebacterium glutamicum*." BMC Microbiology. (Details on the enzymatic formation of O-methylhomoserine). [Link](#)
- PubChem Compound Summary. "4-Amino-2-methoxybutanoic acid" (Isomer reference for structural comparison). [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Methoxinine - an alternative stable amino acid substitute for oxidation-sensitive methionine in radiolabelled peptide conjugates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Effects of Methoxinine, an Analogue of Methionine, on the Growth and Morphology of Wool Fibres | Scilit [scilit.com]
- To cite this document: BenchChem. [Technical Guide: Molecular Characterization of 2-Acetamido-4-methoxybutanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3384849/docs#technical-guide-molecular-characterization-of-2-acetamido-4-methoxybutanoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)